Application Notes and Protocols for Studying AP30663 in Atrial Fibrillation

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Compound of Interest

Compound Name:	*AP30663*
Cat. No.:	*B12366938*

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Introduction

Atrial fibrillation (AF) is the most common cardiac arrhythmia, characterized by chaotic and rapid atrial electrical activity, leading to an increased risk of stroke and heart failure. Current pharmacological treatments for AF have limitations, including incomplete efficacy and the potential for proarrhythmic side effects. Small-conductance calcium-activated potassium (KCa2 or SK) channels have emerged as a promising therapeutic target for the management of AF. **AP30663** is a novel small molecule inhibitor of KCa2 channels currently under investigation for the treatment of atrial fibrillation.[1][2] These application notes provide a comprehensive overview and detailed protocols for the preclinical evaluation of **AP30663** in experimental models of atrial fibrillation.

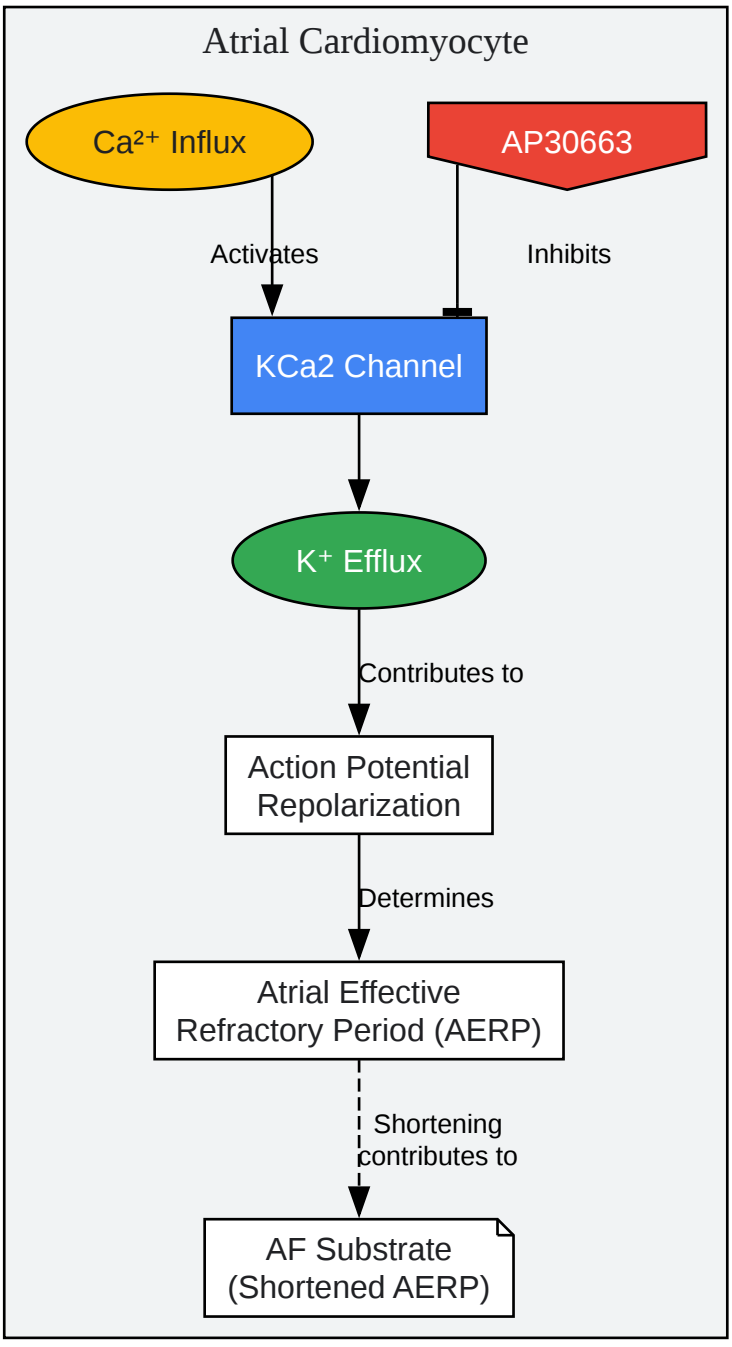
Mechanism of Action

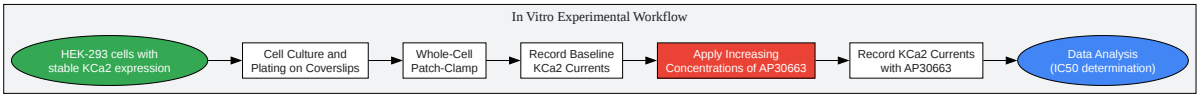
AP30663 is a negative allosteric modulator of KCa2 channels, which are expressed in the atria and play a role in the repolarization of the cardiac action potential.[2][3] In atrial fibrillation, an increase in the open probability of KCa2 channels contributes to the shortening of the atrial action potential duration and effective refractory period (AERP), creating a substrate for the

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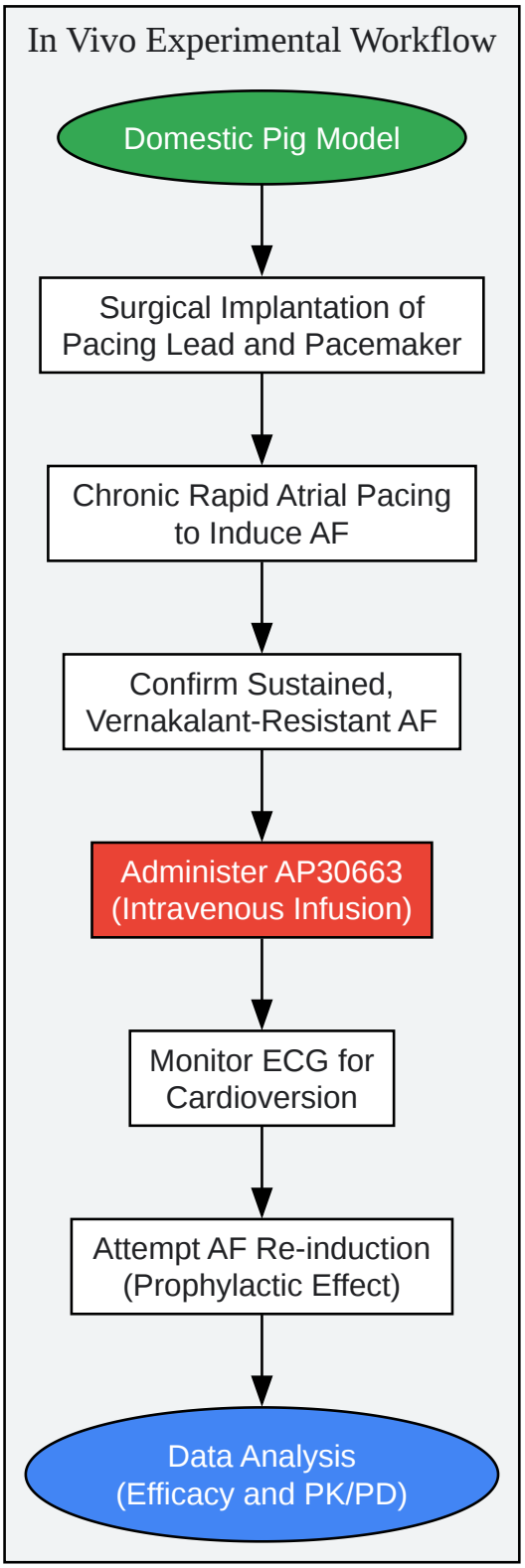
maintenance of the arrhythmia.[1] By inhibiting KCa2 channels, **AP30663** prolongs the AERP in atrial myocytes with minimal effect on the ventricular repolarization.[2][4] This atrial-selective electrophysiological effect is expected to terminate re-entrant circuits and convert atrial fibrillation to a normal sinus rhythm.[1][2]

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